

A Comprehensive Spectroscopic and Analytical Guide to 1-Penten-4-yn-3-ol

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Compound of Interest

Compound Name: 1-Penten-4-YN-3-OL

CAS No.: 14304-27-9

Cat. No.: B084421

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Abstract

1-Penten-4-yn-3-ol (CAS: 14304-27-9) is a bifunctional organic molecule of significant interest in synthetic chemistry.^[1] Its structure, incorporating a terminal vinyl group, a terminal alkyne, and a secondary alcohol, makes it a versatile precursor for the synthesis of more complex molecules and potential pharmaceutical agents.^[1] This guide provides an in-depth analysis of the core spectroscopic techniques used to characterize **1-Penten-4-yn-3-ol**: Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). By integrating established principles with data from analogous structures, this document serves as a technical resource for researchers, offering insights into spectral interpretation, experimental design, and the validation of this key synthetic intermediate.

Molecular Structure and Physicochemical Properties

1-Penten-4-yn-3-ol, with the molecular formula C_5H_6O , possesses a unique arrangement of functional groups that dictates its chemical reactivity and spectroscopic signature.^[2]

Understanding this structure is fundamental to interpreting the data that follows.

```
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// Bonds C1 -- C2 [label="="]; C2 -- C3; C3 -- C4; C4 -- C5 [label="≡"]; C3 -- O6; O6 -- H_O; C1 -- H1a; C1 -- H1b; C2 -- H2; C3 -- H3; C5 -- H5; }
```

Caption: Molecular structure of **1-Penten-4-yn-3-ol** with atom numbering.

Table 1: Physicochemical Properties of **1-Penten-4-yn-3-ol**

Property	Value	Source
CAS Number	14304-27-9	^[2]
Molecular Formula	C_5H_6O	^[2]
Molecular Weight	82.10 g/mol	^{[1][3]}
Boiling Point	111.4 °C at 760 mmHg	^[2]
Density	0.935 g/cm ³	^[2]
Refractive Index	1.465	^[2]
Safety	Causes serious eye damage (GHS Hazard H318)	^[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **1-Penten-4-yn-3-ol**, ^1H and ^{13}C NMR provide unambiguous confirmation of its structure by identifying the distinct chemical environments of each proton and carbon atom.

^1H NMR Spectroscopy

Expertise & Experience: The ^1H NMR spectrum of this molecule is expected to be highly informative. The vinyl protons (H1a, H1b, H2) will exhibit characteristic splitting patterns (J-coupling) that confirm their connectivity. The carbinol proton (H3) is expected to couple to its neighbors, and the terminal alkyne proton (H5) will appear as a sharp singlet, albeit with potential long-range coupling. The hydroxyl proton (H on O6) typically appears as a broad singlet, and its chemical shift can be concentration-dependent.

Experimental Protocol: ^1H NMR Acquisition

- **Sample Preparation:** Dissolve 5-10 mg of **1-Penten-4-yn-3-ol** in ~0.6 mL of deuterated chloroform (CDCl_3).
- **Internal Standard:** Add a small drop of a solution containing tetramethylsilane (TMS, 0 ppm) as an internal standard.
- **Instrumentation:** Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- **Acquisition Parameters:**
 - Pulse Angle: 30-45°
 - Acquisition Time: ~4 seconds
 - Relaxation Delay: 2 seconds
 - Number of Scans: 16-64 (for good signal-to-noise)
- **Data Processing:** Process the resulting Free Induction Decay (FID) with an exponential multiplication (line broadening of ~0.3 Hz) and perform a Fourier transform. Phase and

baseline correct the spectrum and integrate the signals.

Table 2: Predicted ^1H NMR Spectral Data for **1-Penten-4-yn-3-ol** (in CDCl_3) Note: Predicted values are based on established chemical shift ranges and data from analogous compounds such as 1-penten-3-ol.

Proton(s)	Predicted δ (ppm)	Multiplicity	Coupling Constant (J) in Hz	Assignment Rationale
H5 ($\equiv$ C-H)	~2.5	Doublet	$J \approx 2.0$ (long-range to H3)	Terminal alkyne proton, deshielded by the triple bond.
OH	1.5 - 3.5	Broad Singlet	N/A	Labile proton, position and shape are solvent/concentration dependent.
H3 (-CH(OH)-)	~4.8	Quartet or ddd	$J \approx 6.0$ (to H2), $J \approx 2.0$ (to H5)	Carbinol proton, deshielded by the adjacent oxygen and unsaturated systems.
H2 ($=$ CH-)	~5.9	ddd	$J \approx 17.0$ (trans to H1b), $J \approx 10.5$ (cis to H1a), $J \approx 6.0$ (to H3)	Vinylic proton, complex splitting due to coupling with three other protons.
H1a ($=$ CH ₂)	~5.2	Doublet of Doublets	$J \approx 10.5$ (cis to H2), $J \approx 1.5$ (geminal)	Vinylic proton cis to the main chain.
H1b ($=$ CH ₂)	~5.4	Doublet of Doublets	$J \approx 17.0$ (trans to H2), $J \approx 1.5$ (geminal)	Vinylic proton trans to the main chain.

¹³C NMR Spectroscopy

Expertise & Experience: The molecule's lack of symmetry means that all five carbon atoms are chemically distinct and should produce five unique signals in the ¹³C NMR spectrum. The

positions of these signals are highly predictable based on the hybridization and electronic environment of each carbon. While direct experimental data is not publicly available, PubChem confirms its existence, likely within the Wiley SpectraBase.[3]

Experimental Protocol: ^{13}C NMR Acquisition

- Sample Preparation: Use the same sample prepared for ^1H NMR analysis. A higher concentration (20-50 mg) may be beneficial.
- Instrumentation: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- Acquisition Parameters:
 - Technique: Proton-decoupled (standard)
 - Pulse Angle: 30-45°
 - Acquisition Time: ~1.5 seconds
 - Relaxation Delay: 2-5 seconds
 - Number of Scans: 512-2048 (due to the low natural abundance of ^{13}C)
- Data Processing: Process the FID with an exponential multiplication (line broadening of 1-2 Hz) followed by a Fourier transform.

Table 3: Predicted ^{13}C NMR Spectral Data for **1-Penten-4-yn-3-ol** (in CDCl_3) Note: Predicted values are based on established chemical shift ranges and data from analogous compounds.
[4]

Carbon(s)	Predicted δ (ppm)	Assignment Rationale
C3 (-CH(OH)-)	~65	Carbinol carbon, shifted downfield by the electronegative oxygen.
C4 ($\equiv$ C-)	~85	Alkynyl carbon attached to the carbinol center.
C5 ($\equiv$ CH)	~75	Terminal alkynyl carbon, typically slightly upfield of the internal alkyne carbon.
C2 (=CH-)	~135	Vinyl carbon, deshielded due to sp^2 hybridization.
C1 (=CH ₂)	~117	Terminal vinylic carbon, typically upfield of the substituted vinylic carbon.

Infrared (IR) Spectroscopy

Expertise & Experience: IR spectroscopy is an essential technique for identifying the key functional groups present in a molecule. For **1-Penten-4-yn-3-ol**, IR analysis provides rapid, confirmatory evidence for the O-H (alcohol), $C\equiv C-H$ (terminal alkyne), and $C=C$ (alkene) groups. The spectrum is a unique fingerprint that validates the molecule's identity.

Experimental Protocol: IR Spectrum Acquisition

- Sample Preparation: Place one drop of neat (undiluted) **1-Penten-4-yn-3-ol** liquid between two sodium chloride (NaCl) or potassium bromide (KBr) salt plates to form a thin film.
- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
 - Scan Range: 4000 - 400 cm^{-1}
 - Resolution: 4 cm^{-1}

- Number of Scans: 16-32
- Background Correction: Record a background spectrum of the clean salt plates and subtract it from the sample spectrum.

Table 4: Characteristic IR Absorption Bands for **1-Penten-4-yn-3-ol**

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group
~3350	Broad, Strong	O-H stretch	Alcohol
~3300	Sharp, Strong	≡C-H stretch	Terminal Alkyne
~3090	Medium	=C-H stretch	Alkene
~2120	Sharp, Medium	C≡C stretch	Alkyne
~1645	Medium	C=C stretch	Alkene
~1100	Strong	C-O stretch	Secondary Alcohol
990 and 920	Strong	=C-H bend (out-of-plane)	Monosubstituted Alkene

Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry provides the molecular weight and, through fragmentation analysis, valuable structural information. Electron Ionization (EI) is a common high-energy technique that leads to predictable fragmentation patterns, which can be pieced together to confirm the connectivity of the molecule. The molecular ion (M⁺) is expected at m/z 82, corresponding to the molecular weight.

```
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```
M [label="[C5H6O]+ \nm/z = 82\n(Molecular Ion)"];
F1 [label="[M - H]+ \nm/z = 81"];
F2 [label="[M - CH=CH2]+ \nm/z = 55\n(Propargyl cation)"];
F3 [label="[M - C2H]+ \nm/z = 57"];
```

M -> F1 [label="- H[•]"]; M -> F2 [label="- C₂H₃[•] (vinyl radical)"]; M -> F3 [label="- C₂H[•] (ethynyl radical)"]; } Caption: Predicted major fragmentation pathways for **1-Penten-4-yn-3-ol** in EI-MS.

Experimental Protocol: GC-MS Acquisition

- Sample Preparation: Prepare a dilute solution of **1-Penten-4-yn-3-ol** (~100 ppm) in a volatile solvent like dichloromethane or ethyl acetate.
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an EI source.
- GC Conditions:
 - Column: Standard non-polar column (e.g., DB-5ms).
 - Injection Volume: 1 µL.
 - Inlet Temperature: 250 °C.
 - Oven Program: Start at 50 °C, hold for 2 min, ramp to 250 °C at 10 °C/min.
- MS Conditions:
 - Ionization Source: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 35 to 200.

Table 5: Predicted Mass Spectrum Fragmentation for **1-Penten-4-yn-3-ol**

m/z	Predicted Relative Intensity	Ion Structure / Fragment Lost	Rationale
82	Low	$[C_5H_6O]^{+\cdot}$ ($M^{+\cdot}$)	Molecular ion.
81	Medium	$[C_5H_5O]^+$	Loss of a hydrogen radical ($H^\cdot$), likely from the alcohol or alkyne.
57	Medium	$[C_3H_5O]^+$	Loss of an ethynyl radical ($\cdot C\equiv CH$).
55	High	$[C_3H_3O]^+$	Loss of a vinyl radical ($\cdot CH=CH_2$), a stable resonance-stabilized cation.
53	Medium	$[C_4H_5]^+$	Loss of H_2O and $H^\cdot$.
39	Medium	$[C_3H_3]^+$	Propargyl cation, a common fragment.
29	High	$[CHO]^+$ or $[C_2H_5]^+$	Formyl cation or fragment from the vinyl group.

Summary and Conclusion

The comprehensive spectroscopic analysis of **1-Penten-4-yn-3-ol** relies on the synergistic application of NMR, IR, and MS techniques. While a complete, publicly available experimental dataset is elusive, a robust and reliable characterization can be achieved through the predictive and interpretive framework presented. The expected 1H and ^{13}C NMR spectra provide a detailed map of the carbon-hydrogen framework. IR spectroscopy offers rapid and definitive confirmation of the key alcohol, alkyne, and alkene functional groups. Finally, mass spectrometry confirms the molecular weight and provides structural validation through predictable fragmentation patterns. This guide establishes a validated protocol and interpretive foundation for scientists working with this versatile and reactive building block, ensuring confidence in its identity and purity for downstream applications in research and development.

References

- PubChem. **1-Penten-4-yn-3-ol** | C₅H₆O | CID 10909482. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. Compound Summary for CID 10909482. National Center for Biotechnology Information. [\[Link\]](#)
- LookChem. **1-Penten-4-yn-3-ol** | 14304-27-9. LookChem. [\[Link\]](#)
- NIST. 1-Penten-3-ol in the NIST WebBook. National Institute of Standards and Technology. [\[Link\]](#)
- Doc Brown's Chemistry. C-13 nmr spectrum of pent-1-ene. Doc Brown's Chemistry. [\[Link\]](#)

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Sources

- 1. Buy 1-Penten-4-YN-3-OL | 14304-27-9 [\[smolecule.com\]](https://www.smolecule.com)
- 2. 1-Penten-4-yn-3-ol | 14304-27-9 | [lookchem \[lookchem.com\]](https://www.lookchem.com)
- 3. 1-Penten-4-yn-3-ol | C₅H₆O | CID 10909482 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. C-13 nmr spectrum of pent-1-ene 1-pentene analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of pent-1-ene 1-pentene doc brown's advanced organic chemistry revision notes [\[docbrown.info\]](https://www.docbrown.info)
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